

Ewha-18278 solubility and preparation for in vitro assays

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Compound of Interest

Compound Name: APX-115

Cat. No.: B2423854

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Application Notes and Protocols for Ewha-18278

Introduction

Ewha-18278 is a novel, potent, and selective small molecule inhibitor of the Phosphoinositide 3-kinase (PI3K) pathway, with significant activity against the p110 α isoform. The PI3K/Akt/mTOR signaling cascade is a critical pathway that regulates cellular growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a hallmark of many human cancers, making it a key target for therapeutic intervention. These application notes provide detailed protocols for the solubilization and preparation of Ewha-18278 for use in various in vitro assays to assess its biological activity.

Solubility of Ewha-18278

The solubility of Ewha-18278 was determined in a panel of common laboratory solvents. The data presented below is crucial for the preparation of stock and working solutions for in vitro experiments.

Solvent	Temperature (°C)	Maximum Solubility (mM)	Appearance
DMSO	25	100	Clear, colorless solution
Ethanol (95%)	25	25	Clear, colorless solution
PBS (pH 7.4)	25	<0.1	Suspension
DMEM + 10% FBS	37	0.5	Fine precipitate observed > 1µM

Note: It is strongly recommended to prepare high-concentration stock solutions in DMSO. Further dilutions into aqueous media should be done with caution, ensuring the final DMSO concentration does not exceed a level that affects the experimental system (typically $\leq 0.1\%$).

Preparation of Ewha-18278 Solutions

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- Ewha-18278 powder (Molecular Weight: 441.5 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Protocol:

- Equilibrate the Ewha-18278 powder to room temperature before opening the vial to prevent condensation.
- Weigh out 4.415 mg of Ewha-18278 powder and place it in a sterile microcentrifuge tube.

- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution for 5-10 minutes until the powder is completely dissolved. A brief sonication step may be used if dissolution is slow.
- Aliquot the 10 mM stock solution into smaller volumes (e.g., 20 μ L) in sterile, light-protected tubes.
- Store the aliquots at -20°C for short-term storage (1-2 months) or -80°C for long-term storage (up to 1 year). Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for Cell-Based Assays

Protocol:

- Thaw a frozen aliquot of the 10 mM Ewha-18278 stock solution at room temperature.
- Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations.
- For example, to prepare a 10 μ M working solution, dilute the 10 mM stock solution 1:1000 in the culture medium.
- It is recommended to prepare fresh working solutions for each experiment.
- A vehicle control (e.g., 0.1% DMSO in culture medium) should be included in all experiments to account for any effects of the solvent.

In Vitro Assay Protocol: Cell Viability (MTT) Assay

This protocol describes the use of Ewha-18278 in an MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to determine its effect on the viability of a cancer cell line (e.g., MCF-7).

Materials:

- MCF-7 cells

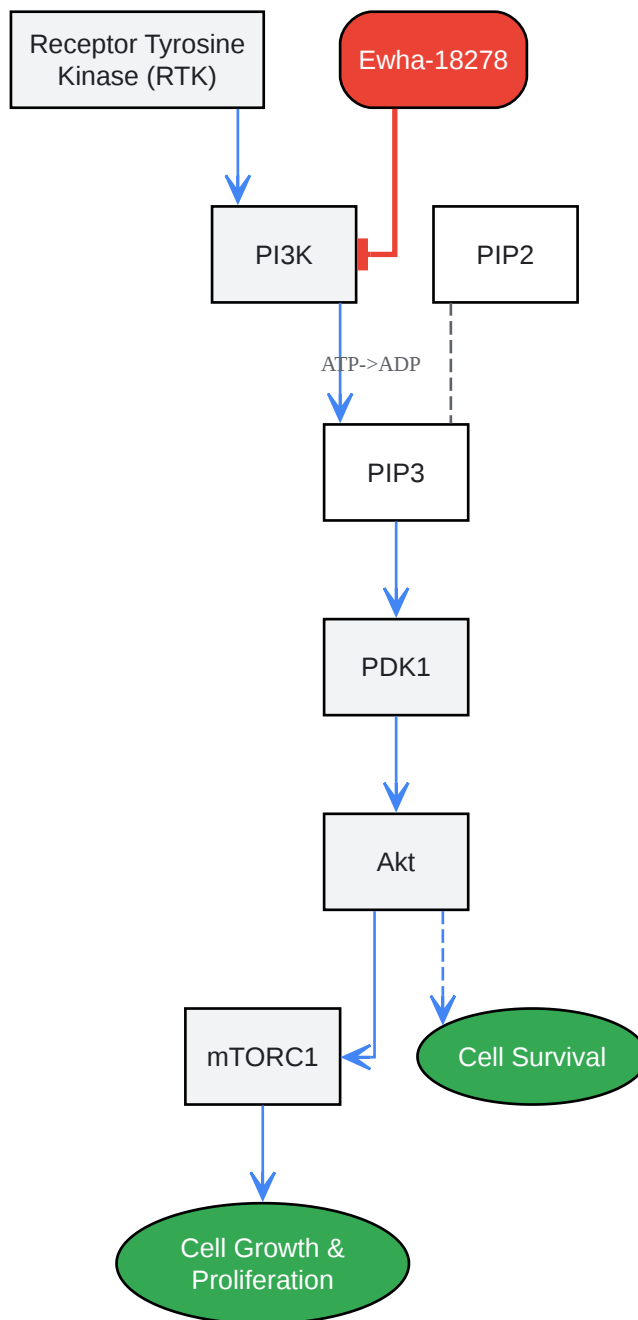
- DMEM supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Ewha-18278 working solutions
- MTT reagent (5 mg/mL in PBS)
- DMSO
- 96-well cell culture plates
- Multichannel pipette
- Plate reader

Protocol:

- Seed MCF-7 cells into a 96-well plate at a density of 5,000 cells per well in 100 μ L of complete medium and incubate for 24 hours at 37°C, 5% CO₂.
- After 24 hours, remove the medium and treat the cells with 100 μ L of medium containing various concentrations of Ewha-18278 (e.g., 0.01, 0.1, 1, 10, 100 μ M). Include a vehicle control (0.1% DMSO) and a no-cell control (medium only).
- Incubate the plate for 72 hours at 37°C, 5% CO₂.
- Add 20 μ L of MTT reagent to each well and incubate for 4 hours at 37°C.
- Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a plate reader.
- Calculate cell viability as a percentage of the vehicle-treated control and plot the results to determine the IC₅₀ value.

Visualizations

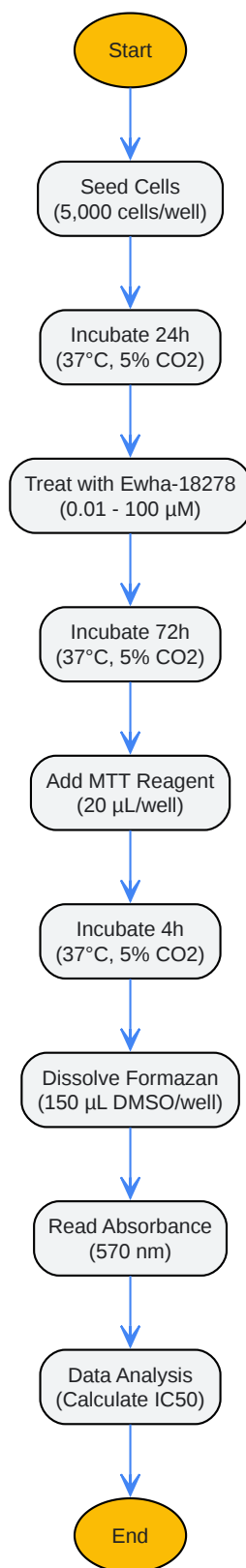
Ewha-18278 Mechanism of Action: PI3K/Akt/mTOR Pathway



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Caption: Inhibition of the PI3K/Akt/mTOR signaling pathway by Ewha-18278.

Experimental Workflow for MTT Assay



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Caption: Workflow for determining cell viability using the MTT assay.

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